

N-isopropylformamide boiling point and density

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Compound of Interest

Compound Name: *N-isopropylformamide*

Cat. No.: B3048394

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Physicochemical Data of N-isopropylformamide

N-isopropylformamide, with the chemical formula C4H9NO, is a secondary amide. The following table summarizes its key physical properties.

Property	Value	Source
Boiling Point	186.1 ± 9.0 °C (Predicted)	[1]
Density	0.861 ± 0.06 g/cm ³ (Predicted)	[1]
Molecular Weight	87.12 g/mol	
CAS Number	16741-46-1	[1][2][3]

Amides, in general, exhibit high boiling points due to strong intermolecular hydrogen bonding and dipole-dipole interactions.[4][5] Primary and secondary amides, such as **N-isopropylformamide**, can participate in hydrogen bonding, leading to higher boiling points compared to tertiary amides of similar molecular weight.[5]

Experimental Protocols for Property Determination

Accurate determination of boiling point and density is crucial for the characterization of chemical substances. The following are standard experimental methodologies.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

This method is a common and efficient way to determine the boiling point of a small sample of liquid.

- Apparatus: A Thiele tube, mineral oil, a thermometer, a small test tube (Durham tube), and a capillary tube sealed at one end.
- Procedure:
 - A small amount of **N-isopropylformamide** is placed in the small test tube.
 - The capillary tube is placed inside the test tube with the open end down.
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in a Thiele tube containing mineral oil.
 - The Thiele tube is gently heated, causing a stream of bubbles to emerge from the capillary tube.
 - The heat is removed, and the liquid is allowed to cool. The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.

For larger quantities, a simple distillation can be used to determine the boiling point.

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer, and a heat source.
- Procedure:
 - The **N-isopropylformamide** sample is placed in the distillation flask along with boiling chips.
 - The apparatus is assembled for simple distillation.

- The sample is heated to boiling.
- The temperature is recorded when the vapor temperature stabilizes as the liquid condenses and is collected in the receiving flask. This stable temperature is the boiling point.

Density Determination

Density is defined as the mass of a substance per unit volume.

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

- Apparatus: A pycnometer, an analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with **N-isopropylformamide**, and its mass is measured.
 - The mass of the **N-isopropylformamide** is calculated by subtracting the mass of the empty pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.^[6]

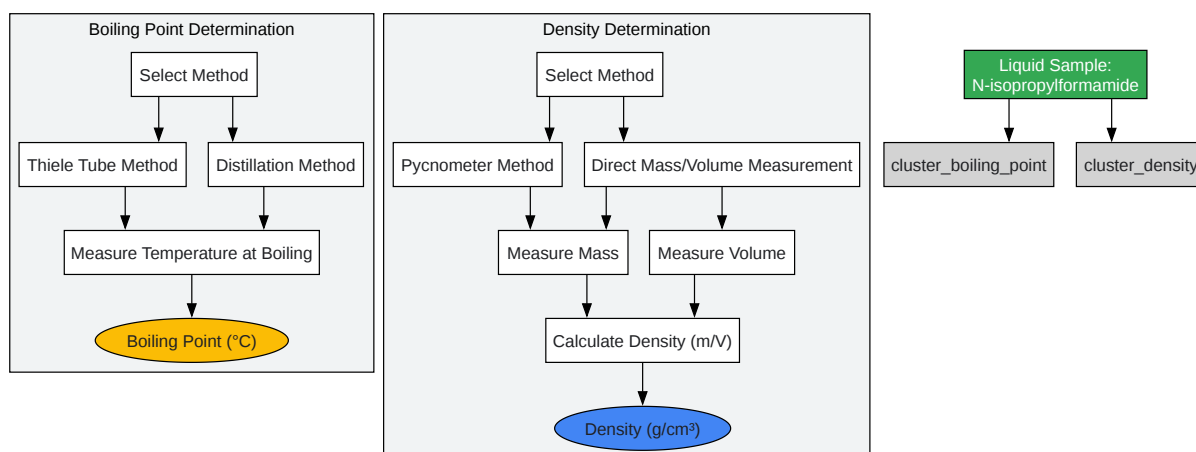
A straightforward method for determining density involves the direct measurement of mass and volume.

- Apparatus: A graduated cylinder and an electronic balance.
- Procedure:
 - The mass of an empty, dry graduated cylinder is measured.
 - A specific volume of **N-isopropylformamide** is added to the graduated cylinder, and the volume is precisely read from the meniscus.

- The combined mass of the graduated cylinder and the liquid is measured.
- The mass of the liquid is determined by subtraction.
- The density is calculated by dividing the mass of the liquid by its measured volume.^[7] To improve accuracy, this procedure can be repeated with different volumes of the liquid, and the average density can be calculated.^[7]

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample like **N-isopropylformamide**.



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Caption: Workflow for determining the boiling point and density of **N-isopropylformamide**.

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